Safe Disposal and Handling of OX04528: A Procedural Guide

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Compound of Interest

Compound Name:	*OX04528*
Cat. No.:	*B15607985*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe management of **OX04528**, a G protein-biased agonist of GPR84.

Physical and Chemical Properties of OX04528

A clear understanding of the compound's properties is the first step in safe handling. The following table summarizes the key quantitative data for **OX04528**.

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Property	Value
CAS Number	3028055-45-7[1]
Molecular Formula	$C_{16}H_{13}F_6NO_2$
Molecular Weight	365.3 g/mol
Appearance	A solid
Purity	≥98%
Solubility	DMSO: Sparingly Soluble (1-10 mg/mL)
Ethanol: Slightly Soluble (0.1-1 mg/mL)	

Handling and Storage

Before disposal, proper handling and storage are crucial to maintain the integrity of the compound and the safety of laboratory personnel.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat, when handling **OX04528**.[2] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2]
- Storage: Store **OX04528** at -20°C.
- Spill Management: In the event of a spill, immediately notify laboratory safety personnel and follow established spill response procedures.[3] Spilled chemicals and any materials used for cleanup should be treated as hazardous waste.[4]

Step-by-Step Disposal Procedure for OX04528

The disposal of **OX04528** and its containers must adhere to local, state, and federal regulations. The following is a general procedure based on standard laboratory practices for chemical waste.

- Waste Identification and Segregation:
  - Treat all unused or excess **OX04528** as hazardous chemical waste.

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- Do not mix **OX04528** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[2]
- Segregate solid waste (e.g., contaminated gloves, weigh paper) from liquid waste (e.g., solutions containing **OX04528**).

- Preparing for Disposal:
  - Solid Waste: Place solid **OX04528** waste in a clearly labeled, sealed container compatible with chemical waste.
  - Liquid Waste: If **OX04528** is in a solvent, collect it in a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the solvent used.
  - Empty Containers: Empty containers that held **OX04528** may still be considered hazardous. Triple-rinse the container with a suitable solvent.[2] The rinsate must be collected and disposed of as hazardous waste.[2] After triple-rinsing, deface or remove the original label, remove the cap, and dispose of the container according to your institution's guidelines for non-hazardous lab waste.[2][4]

- Labeling and Storage of Waste:
  - All waste containers must be clearly labeled with a "Hazardous Waste" tag as soon as waste accumulation begins.[2]
  - The label should include the chemical name ("**OX04528**"), the solvent (if any), and the approximate concentration and quantity.
  - Store the sealed and labeled waste containers in a designated, secure, and well-ventilated satellite accumulation area (SAA) within the laboratory, away from incompatible materials.

- Arranging for Pickup and Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.

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- Complete all required paperwork accurately, detailing the contents of the waste containers. [2]

The logical workflow for the disposal of **OX04528** is illustrated in the diagram below.

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OX04528 Disposal Workflow

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By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **OX04528**, minimizing risks to both personnel and the environment. Always consult your institution's specific safety and waste disposal guidelines.

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